

# Official IUPAC Name: 1-Ethylpyrrolidin-3-one

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: **1-Ethylpyrrolidin-3-one**

Cat. No.: **B178088**

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This technical guide provides a comprehensive overview of **1-ethylpyrrolidin-3-one**, a heterocyclic compound of interest in chemical synthesis and drug discovery. Due to the limited availability of direct experimental data for this specific molecule, this document synthesizes information from established chemical principles and data on structurally analogous compounds to infer its properties, potential synthetic routes, and biological significance.

## Chemical and Physical Data

While extensive experimental data for **1-ethylpyrrolidin-3-one** is not widely published, its fundamental chemical identifiers have been established. The physicochemical properties of the closely related isomer, 1-ethyl-2-pyrrolidone, are included for comparative purposes.

Table 1: Chemical Identifiers for **1-Ethylpyrrolidin-3-one**

Identifier	Value
IUPAC Name	1-ethylpyrrolidin-3-one[1]
Chemical Formula	C <sub>6</sub> H <sub>11</sub> NO[1]
Canonical SMILES	CCN1CCC(=O)C1[1]
CAS Registry Number	102153-86-6[1]
Molecular Weight	113.16 g/mol
InChI	InChI=1S/C6H11NO/c1-2-7-4-3-6(8)5-7/h2-5H2,1H3[1]
InChIKey	XXXQFHALDVELNQ-UHFFFAOYSA-N[1]

Table 2: Physicochemical Properties of the Isomer 1-Ethyl-2-pyrrolidone for Comparison

Property	Value
Boiling Point	212 °C[2]
Density	0.9974 g/cm <sup>3</sup> [2]
Solubility	Miscible with water[2]

Based on its molecular structure, **1-ethylpyrrolidin-3-one** is anticipated to be a polar liquid at room temperature, exhibiting solubility in water and other polar organic solvents.

## Potential Synthetic Protocols

Specific, detailed experimental protocols for the synthesis of **1-ethylpyrrolidin-3-one** are not readily available in the surveyed literature. However, a plausible and common synthetic route would involve the oxidation of the corresponding secondary alcohol, 1-ethylpyrrolidin-3-ol.

## Hypothetical Experimental Protocol: Oxidation of 1-Ethylpyrrolidin-3-ol

This generalized protocol is based on standard organic synthesis techniques for the oxidation of a secondary alcohol to a ketone.

#### Materials:

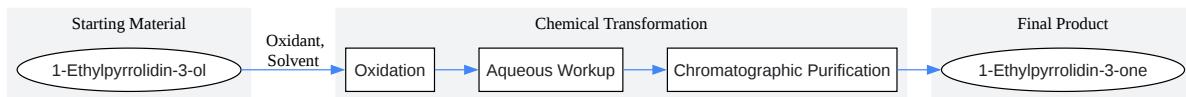
- 1-Ethylpyrrolidin-3-ol
- Oxidizing agent (e.g., Pyridinium chlorochromate (PCC), or reagents for Swern or Dess-Martin oxidation)
- Anhydrous solvent (e.g., Dichloromethane (DCM))
- Anhydrous magnesium sulfate ( $MgSO_4$ ) or sodium sulfate ( $Na_2SO_4$ )
- Silica gel for column chromatography
- Eluent for chromatography (e.g., a mixture of hexane and ethyl acetate)

#### Procedure:

- In a round-bottom flask under an inert atmosphere, dissolve 1-ethylpyrrolidin-3-ol in anhydrous DCM.
- To the stirred solution, add the chosen oxidizing agent in a controlled manner. The temperature should be monitored and controlled as required by the specific oxidation reaction.
- The progress of the reaction should be monitored by a suitable technique, such as Thin-Layer Chromatography (TLC).
- Once the reaction is complete, the reaction mixture is quenched and worked up according to the specific requirements of the oxidant used.
- The organic layer is then washed with appropriate aqueous solutions (e.g., saturated sodium bicarbonate, water, and brine), dried over an anhydrous drying agent like  $MgSO_4$ , and filtered.
- The solvent is removed from the filtrate under reduced pressure.

- The resulting crude product is purified by flash column chromatography on silica gel to yield the pure **1-ethylpyrrolidin-3-one**.

## Logical Synthesis Workflow



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Caption: A generalized workflow for the synthesis of **1-ethylpyrrolidin-3-one**.

## Potential Applications and Biological Significance

While there is no direct evidence of the biological activities of **1-ethylpyrrolidin-3-one** in the available literature, the pyrrolidine scaffold is a well-established pharmacophore present in numerous FDA-approved drugs.<sup>[3][4]</sup> Pyrrolidine and its derivatives are known to exhibit a wide range of biological activities, including but not limited to, anticancer, anti-inflammatory, and antimicrobial effects.<sup>[5]</sup>

The presence of a ketone at the 3-position and an ethyl group at the 1-position on the pyrrolidine ring of **1-ethylpyrrolidin-3-one** offers synthetic handles for the creation of diverse chemical libraries. These derivatives can then be screened for various biological activities, making **1-ethylpyrrolidin-3-one** a potentially valuable building block for drug discovery and development programs. The structural similarity to other biologically active pyrrolidinones suggests that this compound and its derivatives could be promising candidates for future pharmacological investigation.

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## References

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Address: 3281 E Guasti Rd  
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Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)